

In vitro screening of [3-(2-Chloro-phenoxy)-propyl]-methyl-amine

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Compound of Interest

Compound Name: [3-(2-Chloro-phenoxy)-propyl]-methyl-amine

CAS No.: 883547-84-0

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An In-Depth Technical Guide to the In Vitro Screening of [3-(2-Chloro-phenoxy)-propyl]-methyl-amine

Abstract

This guide provides a comprehensive framework for the initial in vitro screening of the novel chemical entity, **[3-(2-Chloro-phenoxy)-propyl]-methyl-amine**. The biological activity of this compound is largely uncharacterized. Given its structural features, specifically the phenoxy-propyl-amine scaffold, it bears resemblance to known monoamine reuptake inhibitors and other centrally active agents. This document outlines a logical, tiered screening cascade designed to first establish a foundational safety and viability profile, followed by primary target screening against the most probable biological targets—the monoamine systems—and concluding with broader off-target liability profiling. Each proposed experimental phase is detailed with the underlying scientific rationale, step-by-step protocols, data interpretation guidelines, and illustrative workflows to provide drug development professionals with a robust strategy for characterizing this and similar novel compounds.

Introduction and Strategic Rationale

The compound **[3-(2-Chloro-phenoxy)-propyl]-methyl-amine** (Chemical Formula: $C_{10}H_{14}ClNO$, Molecular Weight: 199.68 g/mol) is a small molecule whose pharmacological profile is not well-established[1]. Its core structure is a classic pharmacophore found in numerous drugs targeting the central nervous system (CNS). The strategic imperative for its in vitro evaluation is to systematically and efficiently probe its biological interactions, beginning with safety and progressing to specific activities.

This guide proposes a three-phase screening cascade:

- Phase 1: Foundational Safety & Cytotoxicity. To eliminate overtly toxic compounds and establish viable concentration ranges for further testing.
- Phase 2: Primary Target Profiling. To investigate the compound's activity at its most likely targets based on structural analogy—the monoamine transporters and metabolic enzymes.
- Phase 3: Secondary & Off-Target Liability Screening. To assess selectivity and predict potential side effects by screening against a broad panel of CNS receptors.

This tiered approach ensures that resources are focused on compounds with the most promising therapeutic potential while identifying liabilities early in the discovery process.

Phase 1: Foundational Safety & Cytotoxicity Screening

Before interrogating specific pharmacological targets, it is essential to determine the compound's general effect on cell health. These assays identify the concentration at which the compound induces cell death, providing a critical therapeutic window for all subsequent experiments.

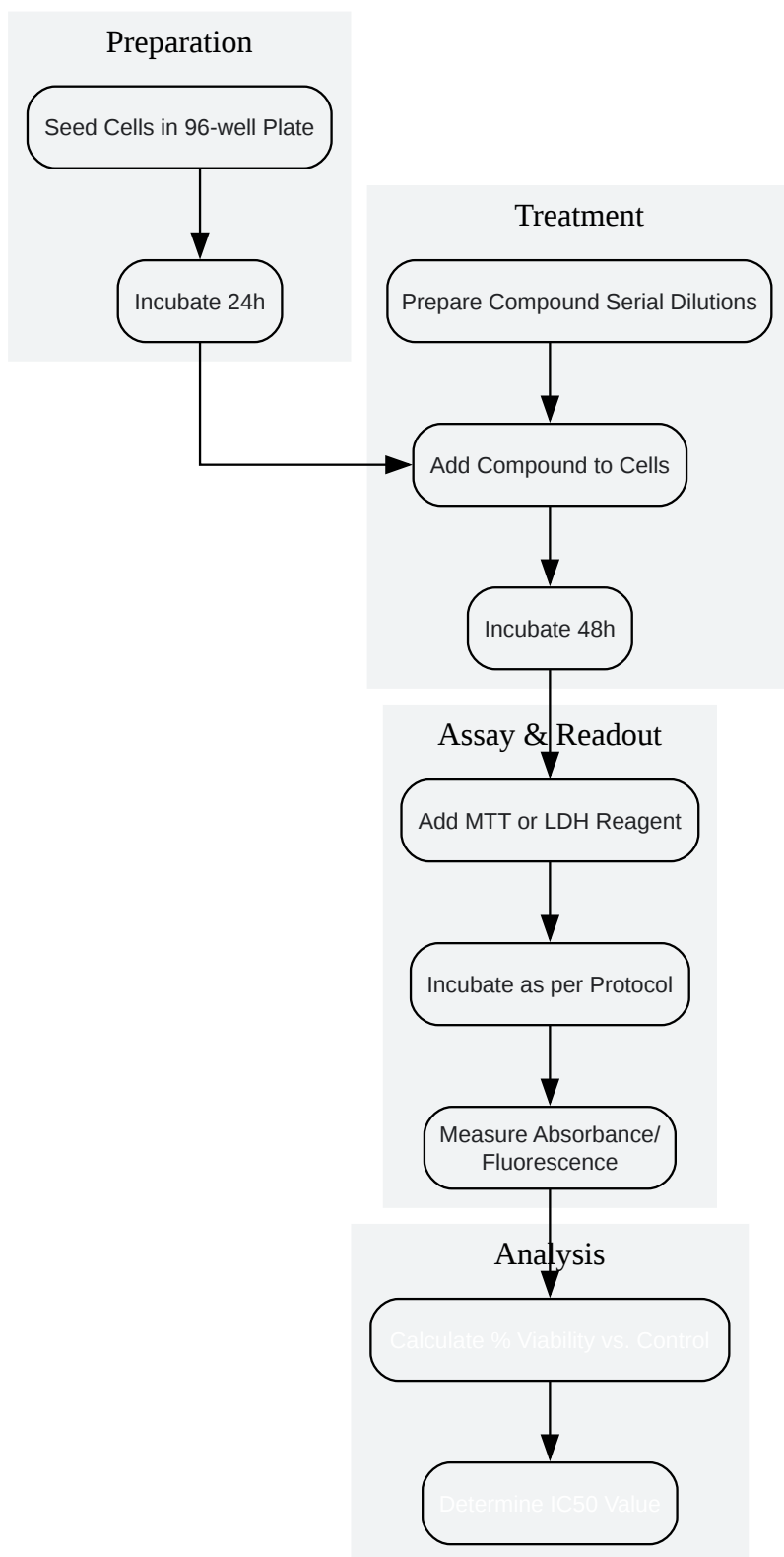
General Cytotoxicity Assessment

Causality: We begin by assessing cytotoxicity to understand the compound's intrinsic toxicity. This is crucial because any activity observed in later assays is meaningless if it occurs at concentrations that are broadly lethal to cells. We employ two distinct methods to differentiate between metabolic inhibition and loss of membrane integrity.

- MTT Assay: Measures mitochondrial reductase activity, a proxy for metabolic health.
- LDH Release Assay: Measures the release of lactate dehydrogenase (LDH) from damaged cells, indicating compromised membrane integrity[2][3].
- Cell Plating: Seed human embryonic kidney (HEK293) cells and human liver carcinoma (HepG2) cells in separate 96-well plates at a density of 1×10^4 cells/well. Incubate for 24 hours at 37°C, 5% CO₂.
- Compound Treatment: Prepare a 10-point serial dilution of **[3-(2-Chloro-phenoxy)-propyl]-methyl-amine** (e.g., from 100 µM to 0.5 nM) in the appropriate cell culture medium.
- Incubation: Remove the old medium from the cells and add 100 µL of the compound dilutions. Include vehicle-only (e.g., 0.1% DMSO) and untreated controls. Incubate for 48 hours.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Solubilization: Aspirate the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Readout: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate cell viability as a percentage relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value (the concentration that inhibits 50% of cell viability).

Cell Line	Assay Type	IC ₅₀ (µM)
HEK293	MTT	> 100
HepG2	MTT	85.4
HEK293	LDH	> 100
HepG2	LDH	92.1

Caption: Representative data showing the half-maximal inhibitory concentration (IC₅₀) for cytotoxicity.



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Caption: Workflow for determining compound cytotoxicity.

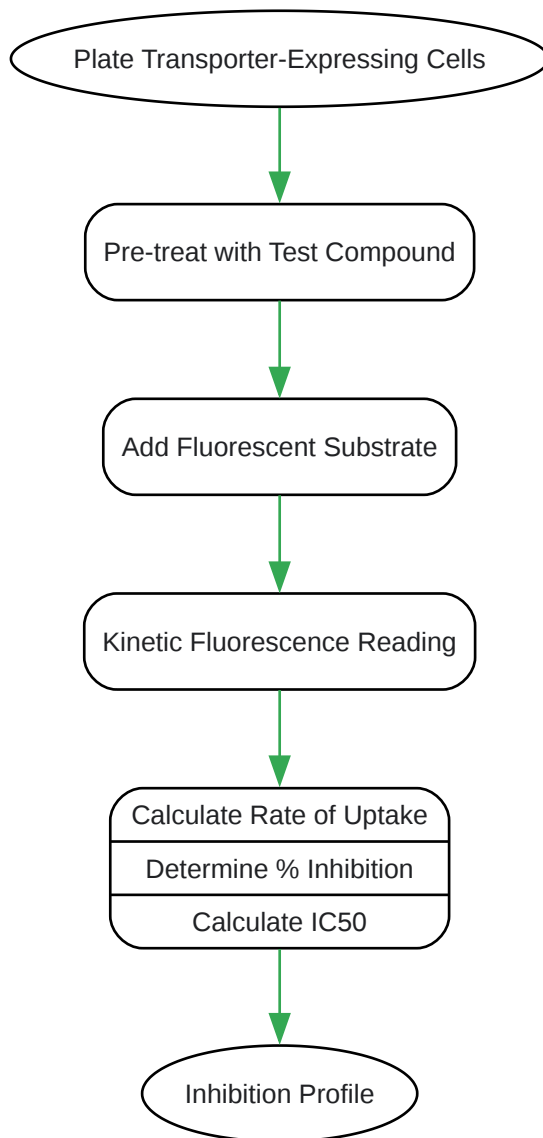
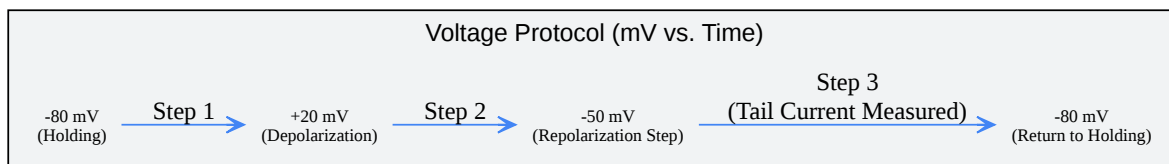
hERG Potassium Channel Inhibition Assay

Causality: Inhibition of the human Ether-à-go-go-Related Gene (hERG) potassium channel is a primary cause of drug-induced QT interval prolongation, which can lead to a life-threatening cardiac arrhythmia known as Torsades de Pointes[4]. Therefore, assessing hERG liability is a critical safety checkpoint mandated by regulatory agencies like the FDA[5][6]. Automated patch-clamp electrophysiology offers the gold standard for this measurement.

- Cell Preparation: Use HEK293 cells stably expressing the hERG channel. Harvest and resuspend the cells in the appropriate extracellular solution for the automated patch-clamp system (e.g., QPatch or SyncroPatch)[4].
- System Priming: Prime the system with intracellular and extracellular solutions.
- Cell Sealing: Load the cell suspension. The system will automatically capture cells and form gigaseals (Seal Resistance > 1 GΩ)[6].
- Baseline Recording: Apply a specific voltage protocol to elicit hERG currents and record a stable baseline for 3-5 minutes.
- Compound Application: Perfuse the cells with increasing concentrations of **[3-(2-Chlorophenoxy)-propyl]-methyl-amine** (e.g., 0.1, 1, 10 μM), applied sequentially to the same cell[4]. A known hERG inhibitor (e.g., E-4031) serves as a positive control.
- Data Acquisition: Record the hERG tail current at each concentration after it reaches a steady state.
- Analysis: Calculate the percentage inhibition of the hERG current at each concentration relative to the baseline. Fit the data to a dose-response curve to determine the IC₅₀ value.

Compound	IC ₅₀ (μM)
[3-(2-Chloro-phenoxy)-propyl]-methyl-amine	25.7
E-4031 (Positive Control)	0.02

Caption: Representative data for hERG channel inhibition.



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Caption: Workflow for the monoamine transporter uptake assay.

Monoamine Oxidase (MAO-A & MAO-B) Inhibition Assay

Causality: The terminal amine group of the test compound makes it a potential substrate or inhibitor for monoamine oxidases (MAO-A and MAO-B), key enzymes in the degradation of monoamine neurotransmitters.[7] MAO inhibitors are an important class of antidepressants and anti-Parkinson's drugs.[8]

- **Reagent Preparation:** Use a commercial MAO inhibitor screening kit (e.g., from Assay Genie or BioAssay Systems).[7][8] Prepare reagents according to the manufacturer's instructions. The assay typically involves recombinant human MAO-A or MAO-B enzyme, a substrate (e.g., p-tyramine), and a detection reagent that produces fluorescence from the H₂O₂ byproduct.
- **Inhibitor Incubation:** In a 96-well plate, add MAO-A or MAO-B enzyme to wells containing various concentrations of the test compound or known inhibitors (Clorgyline for MAO-A, Pargyline for MAO-B). Incubate for 10-15 minutes.
- **Reaction Initiation:** Add the MAO substrate to initiate the enzymatic reaction.
- **Detection:** Immediately add the detection reagent.
- **Incubation & Readout:** Incubate for 30-60 minutes at 37°C, protected from light. Measure fluorescence using a plate reader (e.g., Ex/Em = 530/585 nm).[7]
- **Analysis:** Calculate the percent inhibition of MAO activity and determine the IC₅₀ values.

Enzyme Target	Test Compound IC ₅₀ (μM)
MAO-A	12.5
MAO-B	> 50

Caption: Selectivity profile for MAO-A vs. MAO-B inhibition.

Phase 3: Secondary & Off-Target Liability Screening

Causality: A successful drug candidate should be selective for its intended target. Screening against a broad panel of other receptors is critical to identify potential "off-target" interactions

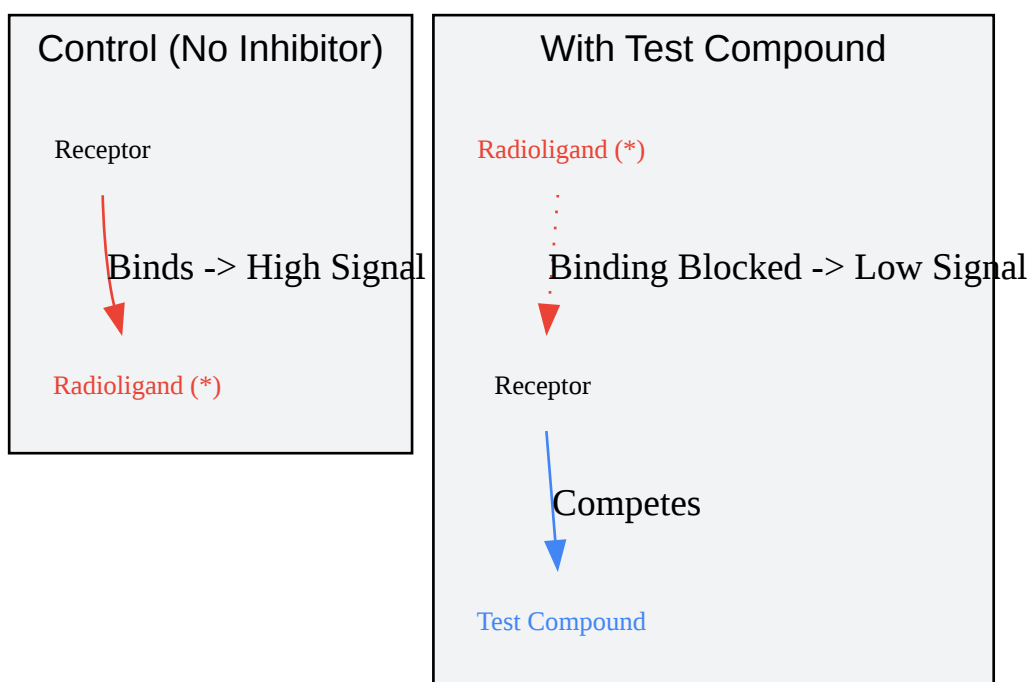
that could lead to undesirable side effects.[9] Radioligand binding assays are a high-throughput and cost-effective method for this type of profiling.[10][11]

Broad Panel Receptor Binding Assay

- **Assay Setup:** This is typically performed as a service by a specialized contract research organization (CRO). The assay relies on membranes prepared from cells overexpressing a specific receptor target.
- **Reaction Mixture:** In each well of a multi-well plate, combine:
 - Receptor-containing membranes.
 - A specific radioligand (e.g., ^3H -spiperone for D_2 receptors) at a concentration near its dissociation constant (K_d).
 - The test compound at a fixed, high concentration (e.g., $10\text{ }\mu\text{M}$) for initial screening.
- **Incubation:** Incubate the mixture to allow binding to reach equilibrium.
- **Separation:** Rapidly filter the mixture through a glass fiber filter plate. Unbound radioligand passes through, while receptor-bound radioligand is retained on the filter.
- **Detection:** Add scintillation fluid to the filter plate and quantify the retained radioactivity using a scintillation counter.
- **Analysis:** Calculate the percent inhibition of radioligand binding caused by the test compound. For any receptor showing significant inhibition ($>50\%$), a full dose-response curve is generated to determine the inhibition constant (K_i).

Receptor Family	Target	% Inhibition @ 10 μ M	Ki (nM)
Dopaminergic	D ₂	25%	> 1000
Serotonergic	5-HT _{2a}	68%	850
Adrenergic	α_1	75%	550
Histaminergic	H ₁	8%	> 10000
Muscarinic	M ₁	15%	> 5000

Caption: Sample data from a broad receptor screen, identifying potential adrenergic and serotonergic off-target activity.



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Caption: Competitive inhibition of radioligand binding.

Synthesis and Interpretation of Results

The culmination of this screening cascade is a comprehensive in vitro profile of **[3-(2-Chloro-phenoxy)-propyl]-methyl-amine**.

- **Safety Profile:** The cytotoxicity and hERG IC₅₀ values establish the therapeutic index. A hERG IC₅₀ > 10 µM is generally considered low risk, especially if the therapeutic concentration is much lower.
- **Primary Mechanism of Action:** The monoamine transporter and MAO inhibition data will reveal the compound's primary activity. For instance, potent and selective inhibition of SERT (IC₅₀ < 50 nM) with >10-fold selectivity over NET and DAT would classify it as a selective serotonin reuptake inhibitor (SSRI).
- **Selectivity and Side Effect Profile:** The broad receptor panel identifies liabilities. Significant binding to the H₁ histamine receptor might predict sedation, while α₁ adrenergic binding could indicate cardiovascular effects like orthostatic hypotension.

A compound is considered a promising lead if it demonstrates:

- Potent on-target activity (e.g., IC₅₀ < 100 nM).
- High selectivity (>10-fold) for its primary target(s) over other transporters and receptors.
- A clean safety profile (Cytotoxicity IC₅₀ > 10 µM, hERG IC₅₀ > 10 µM).

Conclusion

This technical guide presents a structured, hypothesis-driven approach for the initial in vitro characterization of **[3-(2-Chloro-phenoxy)-propyl]-methyl-amine**. By systematically evaluating cytotoxicity, cardiac safety, primary target engagement, and off-target liabilities, this screening cascade provides the critical data necessary for informed decision-making in the early stages of drug discovery. This framework is not only applicable to the topic compound but also serves as a robust template for the evaluation of other novel small molecules with suspected CNS activity.

References

- Slideshare.hERG Assay.[\[Link\]](#)

- Evotec.hERG Safety | Cyprotex ADME-Tox Solutions.[\[Link\]](#)
- National Center for Biotechnology Information (PMC).Cell-based hERG Channel Inhibition Assay in High-throughput Format.[\[Link\]](#)
- Reaction Biology.hERG Patch Clamp Assay – Cardiac Safety Panel.[\[Link\]](#)
- baseclick GmbH.Cytotoxicity Assay: A Tool for Assessing Cell Damage and Toxicity.[\[Link\]](#)
- U.S. Food and Drug Administration (FDA).Recommended voltage protocols to study drug-cardiac ion channel interactions using recombinant cell lines.[\[Link\]](#)
- National Center for Biotechnology Information (NCBI).Receptor Binding Assays for HTS and Drug Discovery.[\[Link\]](#)
- ResearchGate.In vitro receptor binding assays: General methods and considerations.[\[Link\]](#)
- Creative Biolabs.Receptor Ligand Binding Assay.[\[Link\]](#)
- PubMed Central (PMC).Effects of Monoamine Reuptake Inhibitors in Assays of Acute Pain-Stimulated and Pain-Depressed Behavior in Rats.[\[Link\]](#)
- Assay Genie.Monoamine Oxidase Inhibitor Screening Kit (BA0188).[\[Link\]](#)
- Molecular Devices.Neurotransmitter Transporter Uptake Assay Kit.[\[Link\]](#)
- BioAssay Systems.EnzyChrom™ Monoamine Oxidase Inhibitor Screening Kit.[\[Link\]](#)
- MDPI.Implications for Combination Therapy of Selective Monoamine Reuptake Inhibitors on Dopamine Transporters.[\[Link\]](#)
- PubChem.amine.[\[Link\]](#)
- PubChem.3-(2-chlorophenoxy)-N-methyl-3-phenylpropan-1-amine.[\[Link\]](#)

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Sources

- 1. [3-(2-CHLORO-PHENOXY)-PROPYL]-METHYL-AMINE | 883547-84-0 [amp.chemicalbook.com]
- 2. 細胞毒性 | Thermo Fisher Scientific - JP [thermofisher.com]
- 3. Cytotoxicity assay selection guide | Abcam [abcam.com]
- 4. hERG Safety | Cyprotex ADME-Tox Solutions - Evotec [evotec.com]
- 5. reactionbiology.com [reactionbiology.com]
- 6. fda.gov [fda.gov]
- 7. assaygenie.com [assaygenie.com]
- 8. bioassaysys.com [bioassaysys.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Receptor-Ligand Binding Assays [labome.com]
- 11. Receptor Binding Assays for HTS and Drug Discovery - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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